

# Ruthenium(III) chloride trihydrate proper disposal procedures

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## Compound of Interest

Compound Name: Ruthenium(III) chloride trihydrate

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Proper management and disposal of **Ruthenium(III) chloride trihydrate** are critical for ensuring laboratory safety and environmental protection. This substance is classified as a hazardous material and must be handled accordingly. Disposal procedures must adhere strictly to local, state, and federal regulations.

## Immediate Safety and Handling for Disposal

Before beginning any disposal-related activities, ensure all necessary personal protective equipment (PPE) is in use. This substance is corrosive and can cause severe skin burns and eye damage.[1]

Required Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles and a face shield.[2]
- Skin Protection: Use chemical-resistant gloves (inspect before use) and a complete suit protecting against chemicals.[2][3]
- Respiratory Protection: In areas with dust or aerosols, use a full-face particle respirator (type N100 US or P3 EU).[2] If the respirator is the sole means of protection, a full-face supplied air respirator is required.[2]
- Ventilation: All handling should occur in a well-ventilated area or under a chemical fume hood.[4][5]

## Step-by-Step Disposal Procedures

The disposal of **Ruthenium(III) chloride trihydrate**, including spills, surplus material, and contaminated containers, must be managed as hazardous waste.<sup>[4][6]</sup>

### Accidental Spill Cleanup

In the event of a spill, immediate and careful action is required to prevent contamination and exposure.

- **Evacuate and Secure:** Immediately evacuate personnel from the spill area and secure the location to prevent entry.<sup>[2][4]</sup>
- **Ventilate:** Ensure the area is well-ventilated.<sup>[2]</sup>
- **Wear Full PPE:** Before cleanup, don the appropriate PPE as described above.<sup>[2][4]</sup>
- **Containment:** Prevent the material from entering drains or waterways.<sup>[2][4]</sup> Drains should be covered, and retention basins can be used for pH adjustments if necessary.<sup>[7]</sup>
- **Cleanup:**
  - Carefully sweep or shovel the solid material.<sup>[2][4]</sup>
  - Use dry cleanup procedures and avoid generating dust.<sup>[5][7]</sup>
  - For solutions, absorb the spillage with vermiculite or sodium carbonate.<sup>[8]</sup>
- **Collection:** Place the collected material into a suitable, closed, and clearly labeled container for disposal.<sup>[2][3][7]</sup> Do not use aluminum or galvanized containers.<sup>[7]</sup>
- **Decontamination:** Wash the spill area thoroughly. Collect all wash water for treatment and proper disposal; do not allow it to enter drains.<sup>[7]</sup>

### Disposal of Unused or Waste Product

Surplus or non-recyclable **Ruthenium(III) chloride trihydrate** must be treated as hazardous waste and disposed of by a licensed professional service.

- Professional Disposal: The primary and required method is to contact a licensed professional waste disposal company to handle the material.[\[2\]](#)[\[3\]](#)
- Approved Treatment Method: A specified disposal method involves dissolving or mixing the material with a combustible solvent and burning it in a chemical incinerator equipped with an afterburner and scrubber.[\[2\]](#)[\[3\]](#)
- Do Not Dispose On-site: Never dispose of this chemical in household garbage or down the sewage system.[\[1\]](#)[\[4\]](#)

## Contaminated Packaging Disposal

Containers that held **Ruthenium(III) chloride trihydrate** are considered hazardous waste and must be handled with the same precautions as the chemical itself.[\[6\]](#)[\[9\]](#)

- Treat as Unused Product: Dispose of contaminated packaging as you would the unused product.[\[2\]](#)[\[3\]](#)
- Rinsing: Containers may be triple-rinsed (or equivalent). The rinsate must be collected and treated as hazardous waste.[\[5\]](#)
- Final Disposal: After proper decontamination, packaging can be offered for recycling or reconditioning.[\[5\]](#) Alternatively, it can be punctured to render it unusable and disposed of in a sanitary landfill, if regulations permit.[\[5\]](#)

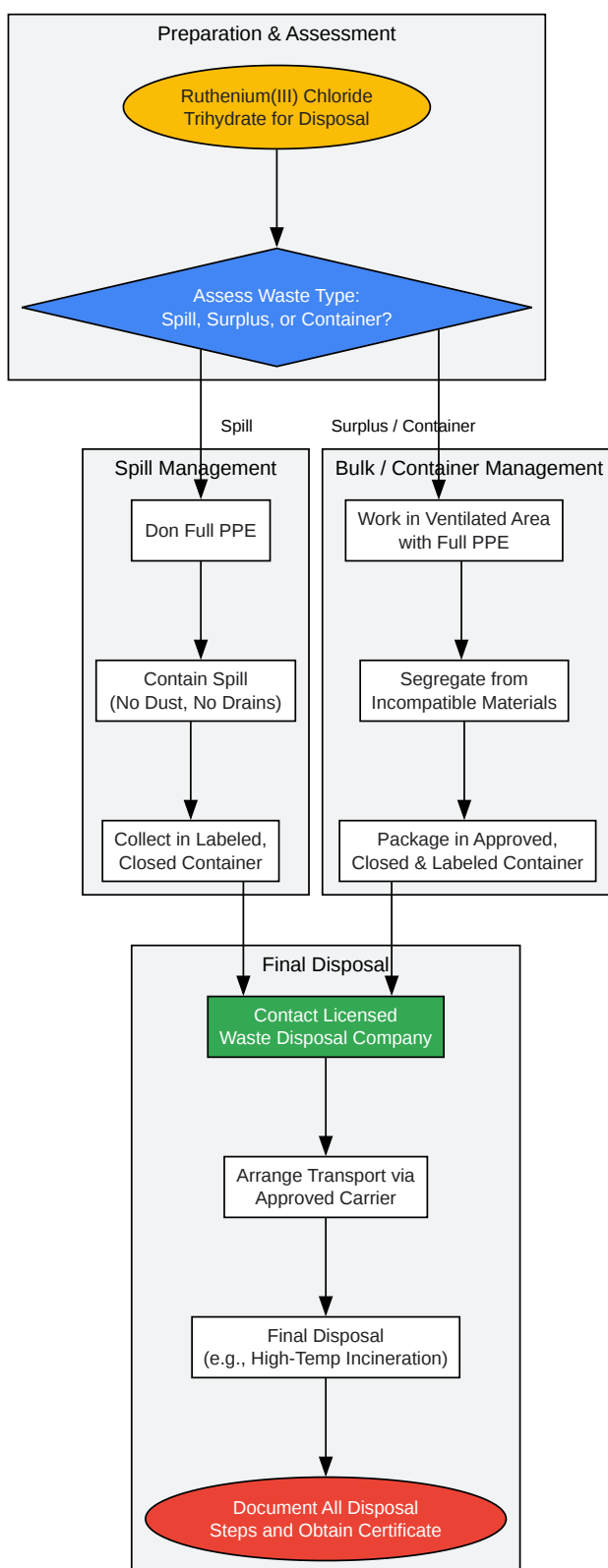
## Hazard and Disposal Summary

The following table summarizes key quantitative and classification data for the disposal and transport of **Ruthenium(III) chloride trihydrate**.

| Parameter              | Value / Classification  | Source                                  |
|------------------------|---|---|
| UN Number              | 3260  | <a href="#">[2]</a> <a href="#">[3]</a> |
| Proper Shipping Name   | CORROSIVE SOLID, ACIDIC,<br>INORGANIC, N.O.S.<br>(Ruthenium(III) chloride<br>hydrate) | <a href="#">[2]</a> <a href="#">[3]</a> |
| Transport Hazard Class | 8 (Corrosive)   | <a href="#">[2]</a> <a href="#">[3]</a> |
| Packaging Group        | II  | <a href="#">[2]</a> <a href="#">[3]</a> |
| Basel Convention       | H8: Corrosives  | <a href="#">[6]</a>                     |
| Environmental Hazard   | Very toxic to aquatic life with<br>long-lasting effects.                              | <a href="#">[4]</a>                     |

## Disposal Workflow

The following diagram outlines the decision-making process for the proper disposal of **Ruthenium(III) chloride trihydrate**.



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Caption: Workflow for **Ruthenium(III) chloride trihydrate** disposal.

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